

Application Note: Determination of Isophthalate in Polymer Samples

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Compound of Interest

Compound Name: *Isophthalate*

Cat. No.: B1238265

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Isophthalic acid (IPA) is an aromatic dicarboxylic acid commonly used as a comonomer in the production of various polymers, most notably polyethylene terephthalate (PET). The incorporation of **isophthalate** modifies the polymer's properties, such as reducing its crystallinity, which in turn enhances clarity and processability. Accurate determination of the **isophthalate** content is crucial for quality control, material characterization, and ensuring compliance with regulatory standards, particularly for polymers used in food packaging and medical devices. This application note provides detailed protocols for the quantitative determination of **isophthalate** in polymer samples using High-Performance Liquid Chromatography (HPLC), Raman Spectroscopy, and Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy. A method for Gas Chromatography-Mass Spectrometry (GC-MS) is also briefly discussed.

High-Performance Liquid Chromatography (HPLC) Method

HPLC is a robust and widely used technique for the quantification of isophthalic acid in polymers. The method typically involves the hydrolysis of the polymer to its constituent monomers, followed by separation and quantification using a reversed-phase HPLC system with UV detection.

Experimental Protocol

1.1. Sample Preparation: Alkaline Hydrolysis

- Weigh accurately approximately 100 mg of the polymer sample into a 50 mL round-bottom flask.
- Add 20 mL of a 100 g/L sodium hydroxide solution in methanol.[1]
- Reflux the mixture at 70°C for 10 hours with constant stirring to ensure complete hydrolysis of the polymer.[1]
- After cooling to room temperature, carefully neutralize the solution to pH 3 with an appropriate acid (e.g., hydrochloric acid).
- Transfer the solution to a 50 mL volumetric flask and dilute to the mark with a methanol-water (15:85, v/v) mixture.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

1.2. HPLC Instrumentation and Conditions

- Column: Novapak C18, 4.6 x 150 mm, 5 µm (or equivalent)[1]
- Mobile Phase: Methanol / Water (15:85, v/v), adjusted to pH 3 with phosphoric acid.[1]
- Flow Rate: 1.0 mL/min[1]
- Injection Volume: 20 µL
- Detection: UV at 254 nm[1]
- Column Temperature: 30°C

1.3. Calibration

Prepare a series of standard solutions of isophthalic acid in the mobile phase at concentrations ranging from 1 to 50 µg/mL. Inject each standard and record the peak area. Plot a calibration curve of peak area versus concentration and determine the linearity (R^2).

Data Presentation

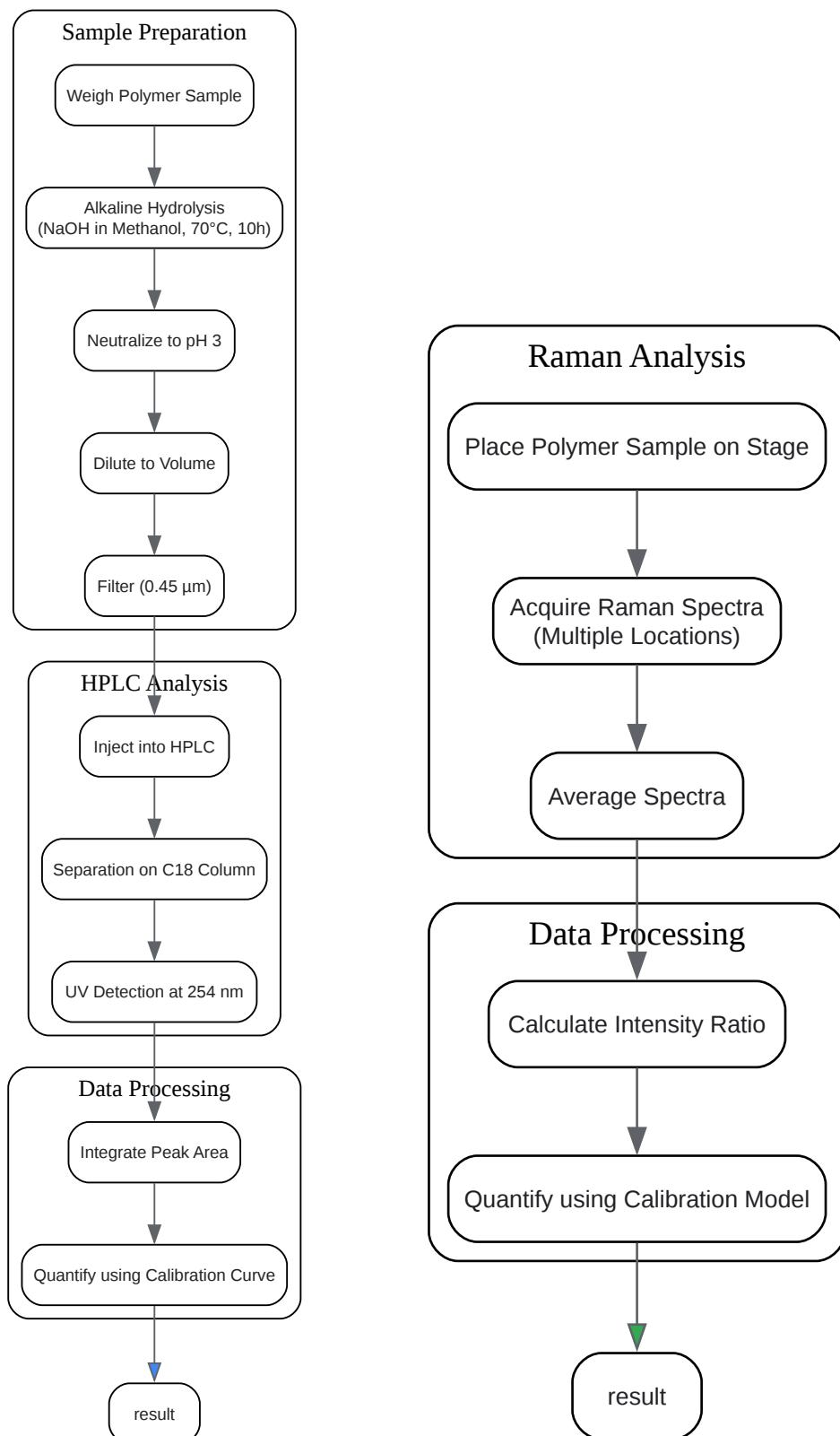
Table 1: HPLC Calibration Data for Isophthalic Acid

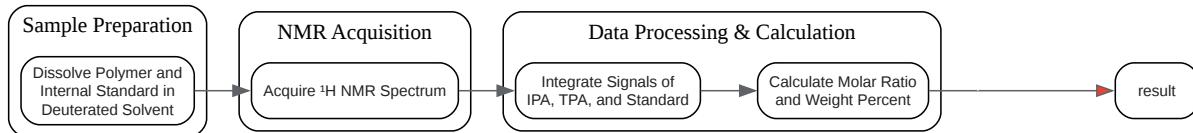
Concentration (µg/mL)	Peak Area (arbitrary units)
1.0	5,234
5.0	26,170
10.0	52,890
25.0	131,500
50.0	262,450

Table 2: **Isophthalate** Content in Polymer Samples Determined by HPLC

Sample ID	Polymer Type	Isophthalate Content (wt%)
PET-001	Bottle Grade PET	1.8
PET-002	Fiber Grade PET	2.5
PBT-001	Polybutylene Terephthalate	3.2

Experimental Workflow





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References

- 1. [Determination of isophthalic acid in polyethylene glycol terephthalate fiber by high performance liquid chromatography] - PubMed [pubmed.ncbi.nlm.nih.gov]
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